

Personal protective equipment for handling 2-Chloro-1,4-benzoquinone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloro-1,4-benzoquinone

Cat. No.: B1222853

[Get Quote](#)

Essential Safety and Handling Guide for 2-Chloro-1,4-benzoquinone

This guide provides critical safety and logistical information for the handling of **2-Chloro-1,4-benzoquinone**, tailored for researchers, scientists, and professionals in drug development. Adherence to these procedures is essential for ensuring laboratory safety and operational integrity.

Chemical and Physical Properties

A summary of the key quantitative data for **2-Chloro-1,4-benzoquinone** is presented below.

Property	Value	Source
Molecular Formula	C ₆ H ₃ ClO ₂	[1]
Molecular Weight	142.54 g/mol	[1]
Appearance	Yellow to brown crystalline solid	[2]
Melting Point	52-57°C	[2]
Boiling Point	~210°C (with decomposition)	[2]
Density	1.40 g/cm ³	[2]
Flash Point	83°C	[2]
Solubility	Slightly soluble in water; Soluble in organic solvents (e.g., ethanol, ether)	[2]

Hazard Identification and Personal Protective Equipment (PPE)

2-Chloro-1,4-benzoquinone is classified as a hazardous substance, causing skin irritation, serious eye irritation, and potential respiratory irritation.[1][3][4] It is crucial to use appropriate personal protective equipment to minimize exposure.

Recommended Personal Protective Equipment:

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[3] A face shield may also be necessary for splash protection.[5]
- Skin Protection:
 - Gloves: Handle with chemical-resistant, impervious gloves that have been inspected prior to use.[3]

- Protective Clothing: Wear fire/flammable resistant and impervious clothing.^[3] A lab coat or coveralls should be worn.^[5]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge.^[3] A dust mask, such as a type N95 (US), is recommended to avoid inhalation of dust particles.
- Footwear: Chemical-resistant, steel-toe boots or shoes are advised.^[5]

Operational Plan: Handling and Storage

Safe Handling Procedures:

- Ventilation: Always handle **2-Chloro-1,4-benzoquinone** in a well-ventilated area, preferably within a chemical fume hood.^[3]^[6]
- Avoid Contact: Take all necessary precautions to avoid direct contact with skin and eyes.^[3]
^[6] Do not breathe dust, fumes, gas, mist, vapors, or spray.^[3]
- Prevent Dust Formation: Minimize the formation and accumulation of dust.^[3]^[6]
- Tools: Use non-sparking tools to prevent ignition.^[3]
- Hygiene: Wash hands thoroughly after handling.^[3]^[4]

Storage Conditions:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.^[3]^[4]^[6]
- The substance is light-sensitive and should be protected from light.^[6]
- For long-term stability and to prevent polymerization, storage at -20°C under an inert gas is recommended.^[2]
- Store away from incompatible materials and foodstuff containers.^[3]

Emergency Procedures and Disposal Plan

First-Aid Measures:

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[3]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical advice.[3][4]
- Eye Contact: Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[3][4]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.[4]

Accidental Release Measures:

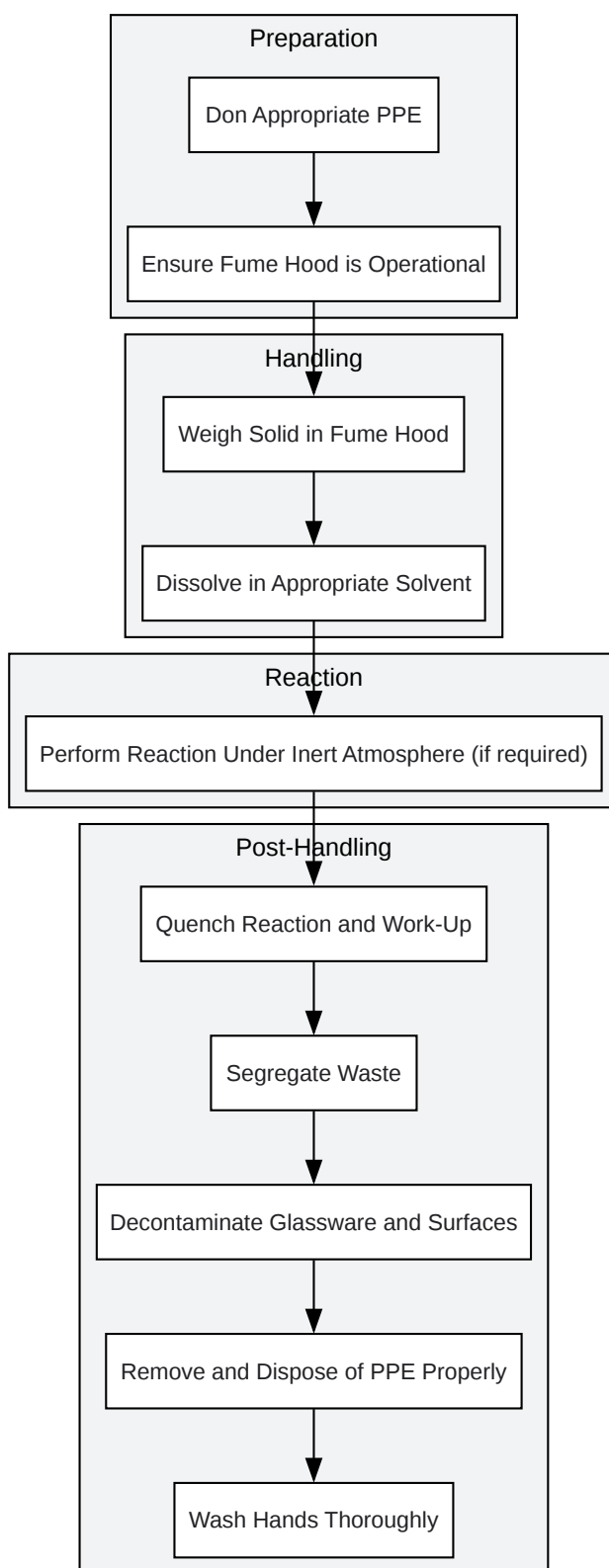
- Personal Precautions: Avoid dust formation and ensure adequate ventilation.[3] Evacuate unnecessary personnel from the area.
- Environmental Precautions: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.[3]
- Containment and Cleaning: Collect the spilled material and arrange for disposal.[3] Use methods that do not generate dust.

Disposal Plan:

- Dispose of contents and container in accordance with all applicable local, regional, national, and international regulations.[3]
- It is recommended to contact a licensed professional waste disposal service to ensure proper disposal.[3][4]

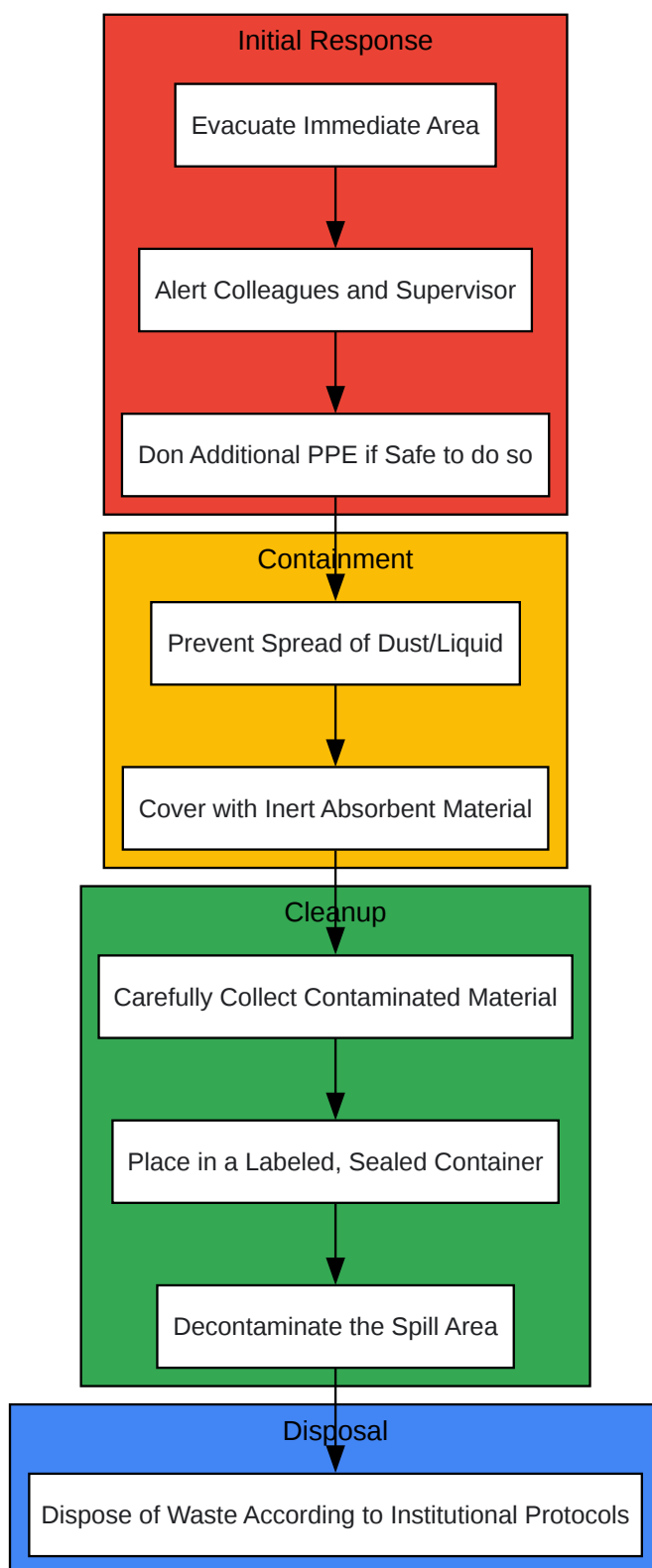
Visual Workflow Guides

The following diagrams illustrate key procedural workflows for handling **2-Chloro-1,4-benzoquinone**.



[Click to download full resolution via product page](#)

Caption: Standard Operating Procedure for using **2-Chloro-1,4-benzoquinone**.



[Click to download full resolution via product page](#)

Caption: Chemical spill response workflow for **2-Chloro-1,4-benzoquinone**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Chloro-1,4-benzoquinone | C₆H₃ClO₂ | CID 69671 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Wholesale CAS 695-99-8 99% Purity 2-Chloro-1,4-benzoquinone, CAS 695-99-8 99% Purity 2-Chloro-1,4-benzoquinone Manufacturer - Qixiolivetol.com [qixiolivetol.com]
- 3. echemi.com [echemi.com]
- 4. fishersci.com [fishersci.com]
- 5. epa.gov [epa.gov]
- 6. 2-CHLORO-1,4-BENZOQUINONE - Safety Data Sheet [chemicalbook.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Chloro-1,4-benzoquinone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1222853#personal-protective-equipment-for-handling-2-chloro-1-4-benzoquinone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com